

A Comparative Guide to the Biological Activity of Diphenylacetaldehyde and Related Compounds

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Compound of Interest

Compound Name: Diphenylacetaldehyde

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This guide provides a comparative analysis of the biological activities of **diphenylacetaldehyde** and structurally related compounds. While comprehensive experimental data on **diphenylacetaldehyde** itself is limited in publicly available literature, this document summarizes the known biological activities of closely related molecules, including phenylacetaldehyde and various diphenylmethane derivatives. This comparative approach offers valuable insights into the potential therapeutic applications of this class of compounds.

Data Presentation

Anticancer Activity

The cytotoxic effects of Phenylacetaldehyde (PAA), a structural analog of **diphenylacetaldehyde**, have been evaluated against human breast cancer cell lines.

Compound	Cell Line	Assay	IC50 (μM)	Reference
Phenylacetaldehyde (PAA)	MDA-MB-231	MTS	550	[1]
Phenylacetaldehyde (PAA)	MCF-7	MTS	606	[1]

Note: Lower IC50 values indicate greater potency.

Antioxidant Activity

The antioxidant potential of several brominated diphenylmethane derivatives has been assessed using various radical scavenging assays. These compounds share a core diphenylmethane structure with **diphenylacetaldehyde**.

Compound	DPPH IC50 (µg/mL)	ABTS IC50 (µg/mL)	Superoxide Scavenging IC50 (µg/mL)	Reference
5,5'-Methylenebis(3,4-dibromobenzene-1,2-diol)	10.5 ± 0.8	8.2 ± 0.9	12.3 ± 1.1	[2] [3] [4] [5] [6]
Derivative 13	12.1 ± 1.1	9.8 ± 1.2	14.7 ± 1.5	[2] [3] [4] [5] [6]
Derivative 14	15.8 ± 1.4	12.3 ± 1.5	18.9 ± 1.9	[2] [3] [4] [5] [6]
Butylated hydroxyanisole (BHA) (Standard)	16.1 ± 1.5	19.6 ± 1.8	25.4 ± 2.3	[2] [3] [4] [5] [6]
α-Tocopherol (Standard)	24.3 ± 2.1	28.4 ± 2.5	33.1 ± 3.1	[2] [3] [4] [5] [6]

Note: Lower IC50 values indicate stronger antioxidant activity.

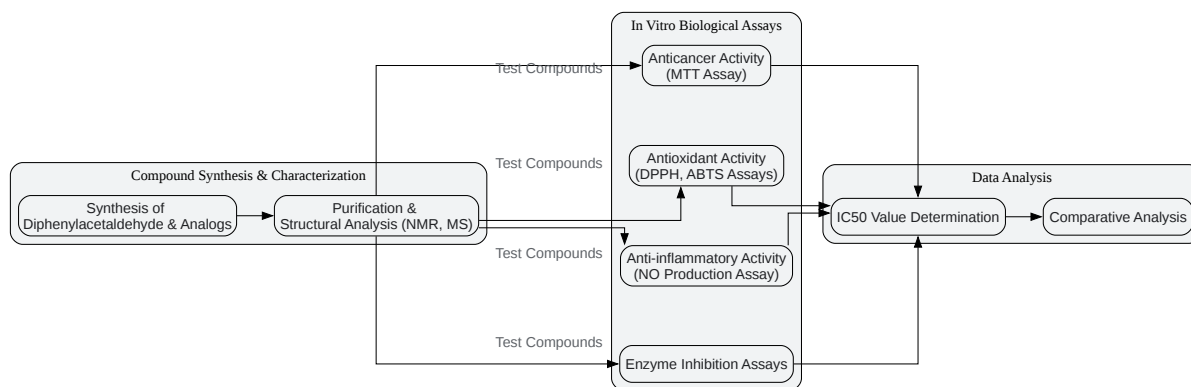
Anti-Inflammatory Activity

While direct quantitative data for **diphenylacetaldehyde** is unavailable, studies on related phenolic compounds provide context for potential anti-inflammatory effects, often measured by the inhibition of nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated macrophages. Phenylacetaldehyde has been shown to significantly inhibit the mRNA and protein levels of pro-inflammatory cytokines in C. acnes-treated keratinocytes[\[7\]](#).

Compound	Cell Line	Assay	IC50 (μM)	Reference
Luteolin	RAW 264.7	Griess Assay (NO Inhibition)	7.6 ± 0.3	[8]
Quercetin	RAW 264.7	Griess Assay (NO Inhibition)	12.0 ± 0.8	[8]
Apigenin	RAW 264.7	Griess Assay (NO Inhibition)	17.8 ± 0.6	[8]
trans-Resveratrol	RAW 264.7	Griess Assay (NO Inhibition)	27.9 ± 0.9	[8]

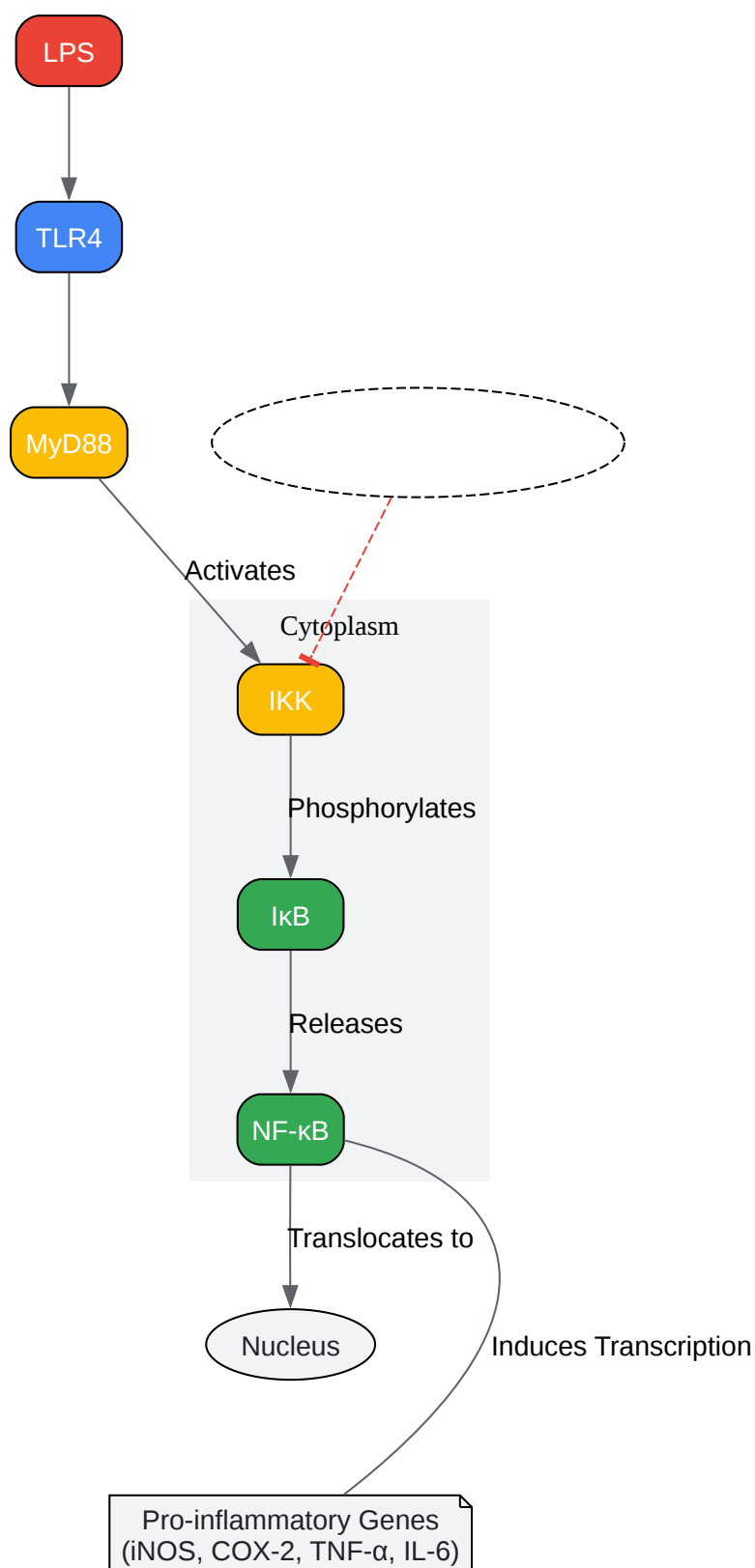
Note: Lower IC50 values indicate more potent inhibition of nitric oxide production.

Mandatory Visualization



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General workflow for synthesis and biological screening.



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